

Application Note: Synthesis and Characterization of 2-(Phenylthio)ethanimidamide Hydrochloride

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Compound of Interest

Compound Name: 2-(Phenylthio)ethanimidamide hydrochloride

CAS No.: 84544-86-5

Cat. No.: B1596886

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For: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive, technically detailed guide for the synthesis, purification, and characterization of **2-(Phenylthio)ethanimidamide hydrochloride** (also known as 2-(phenylthio)acetamidine hydrochloride)[1]. Given the compound's potential utility as a building block in medicinal chemistry and materials science, a reliable and well-characterized synthetic protocol is essential. This guide outlines a robust two-step process commencing with the synthesis of the nitrile precursor, 2-(phenylthio)acetonitrile, followed by its conversion to the target amidine hydrochloride via the classic Pinner reaction. The protocol includes detailed procedural steps, safety precautions, characterization data, and the underlying chemical principles to ensure reproducibility and validation.

Introduction and Scientific Background

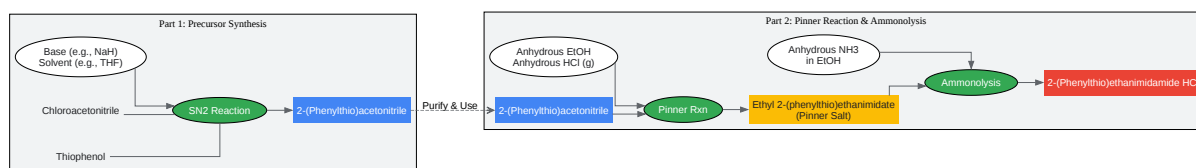
Amidine moieties are critical functional groups in medicinal chemistry, known for their ability to engage in hydrogen bonding and act as bioisosteres of various functional groups.[2] The title compound, **2-(Phenylthio)ethanimidamide hydrochloride**, incorporates both a reactive amidine group and a phenylthioether linkage, making it a versatile intermediate for constructing more complex heterocyclic systems or as a pharmacophore in its own right.[3][4]

The synthesis of amidines from nitriles is a cornerstone of organic chemistry.[2][5] Among the various methods, the Pinner reaction is a well-established, two-step procedure that first involves the formation of an intermediate imidate salt (a "Pinner salt") by reacting a nitrile with an alcohol under anhydrous acidic conditions.[6][7] This imidate is then converted to the desired amidine through ammonolysis.[8][9] This method was chosen for its reliability and high yields, though it requires careful handling of anhydrous reagents.[8]

This protocol first establishes a clear pathway to the necessary precursor, 2-(phenylthio)acetonitrile, before detailing the Pinner reaction sequence for its conversion to **2-(Phenylthio)ethanimidamide hydrochloride**.

Overall Synthetic Scheme

The proposed synthesis is a two-part process, starting from readily available reagents to first build the nitrile precursor and then convert it to the final product.



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Caption: Overall two-part synthetic workflow.

Safety and Hazard Information

All manipulations must be performed in a certified chemical fume hood. Appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, is mandatory.

- Thiophenol: Acutely toxic, stench. Handle only in a fume hood. Quench residual amounts with bleach.
- Sodium Hydride (NaH): Water-reactive and flammable solid. Handle under an inert atmosphere (e.g., Nitrogen or Argon).
- Anhydrous Hydrogen Chloride (HCl): Corrosive and toxic gas. Use with extreme caution. A gas trap (e.g., bubbler with mineral oil or a basic solution) is necessary.
- Anhydrous Ammonia (NH₃): Toxic and corrosive gas. Handle with care in a well-ventilated fume hood.
- General Hazards: The target compound, **2-(Phenylthio)ethanimidamide hydrochloride**, is classified as harmful if swallowed, inhaled, or in contact with skin. It causes skin and serious eye irritation and may cause respiratory irritation.^[1]

Part 1: Protocol for Synthesis of 2-(Phenylthio)acetonitrile

This procedure is adapted from general principles of thioether synthesis via Williamson ether-like reactions.

Materials and Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity (Example Scale)	Moles (mmol)	Notes
Thiophenol	110.18	5.51 g (5.0 mL)	50.0	Freshly distilled is preferred.
Sodium Hydride (60% in mineral oil)	40.00 (as 100%)	2.20 g	55.0	Handle under inert atmosphere.
Anhydrous Tetrahydrofuran (THF)	-	150 mL	-	Dry over molecular sieves.
Chloroacetonitrile	75.50	3.96 g (3.3 mL)	52.5	Corrosive and toxic.
Saturated NH ₄ Cl Solution	-	50 mL	-	For quenching the reaction.
Diethyl Ether	-	~200 mL	-	For extraction.
Anhydrous Magnesium Sulfate	-	~10 g	-	For drying organic layer.

Step-by-Step Procedure

- **Setup:** Assemble a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet.
- **Deprotonation:** Suspend sodium hydride (2.20 g, 55.0 mmol) in anhydrous THF (100 mL) under a nitrogen atmosphere. Cool the suspension to 0 °C in an ice bath.
- **Thiolate Formation:** Add thiophenol (5.0 mL, 50.0 mmol) dropwise to the stirred NaH suspension over 20 minutes. Causality Note: This exothermic reaction generates sodium thiophenolate, a potent nucleophile. Slow addition prevents excessive heat and hydrogen gas evolution. Allow the mixture to stir at 0 °C for an additional 30 minutes after the addition is complete.

- **Nucleophilic Substitution:** Dissolve chloroacetonitrile (3.3 mL, 52.5 mmol) in anhydrous THF (50 mL) and add it to the dropping funnel. Add this solution dropwise to the sodium thiophenolate suspension at 0 °C over 30 minutes.
- **Reaction Completion:** After the addition, remove the ice bath and allow the reaction to warm to room temperature. Stir for 3-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the thiophenol spot has disappeared.
- **Workup:** Carefully quench the reaction by slowly adding saturated aqueous ammonium chloride solution (50 mL) at 0 °C. Safety Note: This will react with any unreacted NaH, producing hydrogen gas.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (2 x 100 mL). Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine (1 x 50 mL), dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Final Purification:** Purify the crude oil by vacuum distillation or column chromatography on silica gel to afford 2-(phenylthio)acetonitrile as a clear oil.

Part 2: Protocol for Synthesis of 2-(Phenylthio)ethanimidamide Hydrochloride

This protocol follows the classical Pinner reaction methodology.^{[6][7]}

Materials and Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity (Example Scale)	Moles (mmol)	Notes
2-(Phenylthio)acetonitrile	149.21	5.97 g	40.0	From Part 1.
Anhydrous Ethanol	46.07	2.5 mL	42.8	Must be completely dry.
Anhydrous Diethyl Ether	-	100 mL	-	For precipitation.
Anhydrous Hydrogen Chloride (Gas)	36.46	~2.0 g	~55.0	Generated in situ or from a lecture bottle.
Anhydrous Ammonia (Gas)	17.03	Excess	-	Saturated solution in ethanol.

Step-by-Step Procedure

- Pinner Salt Formation:
 - Dissolve 2-(phenylthio)acetonitrile (5.97 g, 40.0 mmol) and anhydrous ethanol (2.5 mL, 42.8 mmol) in 100 mL of anhydrous diethyl ether in a flame-dried flask equipped with a gas inlet tube and a magnetic stirrer.
 - Cool the solution to 0 °C in an ice bath.
 - Bubble anhydrous HCl gas through the stirred solution. Causality Note: The HCl protonates the nitrile nitrogen, activating it for nucleophilic attack by ethanol. A white precipitate of the imidate hydrochloride (Pinner salt) will form.
 - Continue bubbling HCl until the solution is saturated and precipitation is complete (approx. 30-45 minutes).

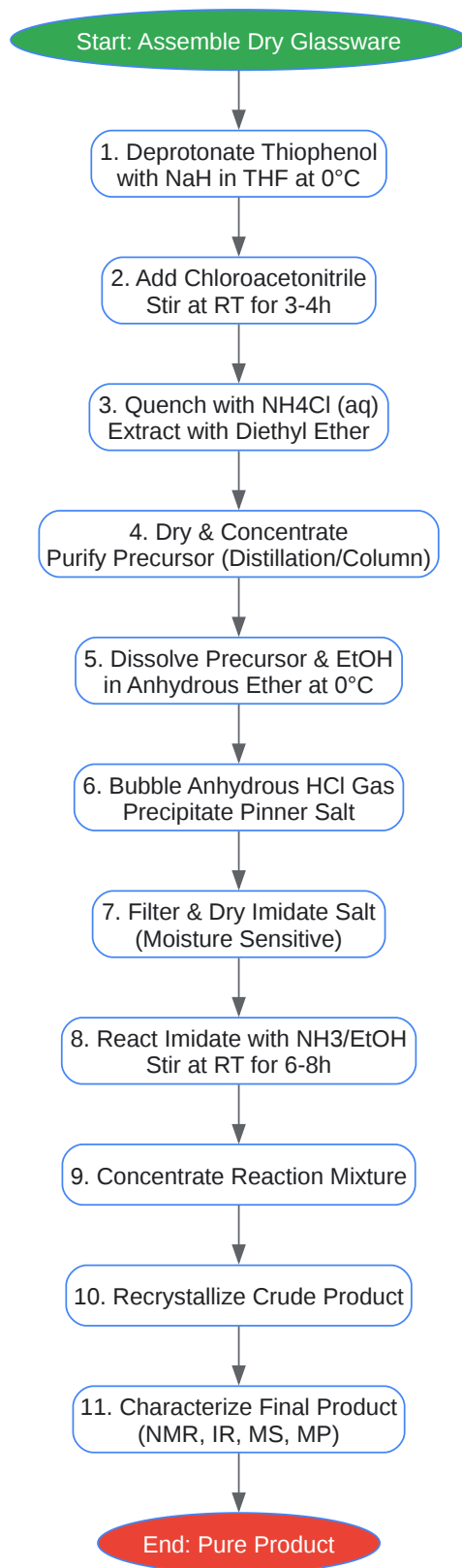
- Seal the flask and store it in a refrigerator overnight to ensure complete precipitation.
- Isolation of Imidate Intermediate:
 - Collect the white crystalline solid by filtration under a nitrogen atmosphere (to prevent moisture ingress).
 - Wash the solid with two portions of cold, anhydrous diethyl ether.
 - Dry the ethyl 2-(phenylthio)ethanimidate hydrochloride intermediate under vacuum.
Trustworthiness Note: This intermediate is moisture-sensitive and should be used immediately in the next step.
- Ammonolysis to Amidine:
 - Prepare a saturated solution of anhydrous ammonia in anhydrous ethanol.
 - Suspend the dried imidate salt in the ethanolic ammonia solution at 0 °C.
 - Stir the suspension at room temperature for 6-8 hours in a sealed vessel. Mechanism Note: Ammonia displaces the ethoxy group from the imidate to form the more stable amidine.
 - Monitor the reaction by TLC or ^1H NMR for the disappearance of the imidate intermediate.
- Product Isolation and Purification:
 - Concentrate the reaction mixture under reduced pressure to remove excess ammonia and ethanol.
 - The resulting solid is crude **2-(Phenylthio)ethanimidamide hydrochloride**.
 - Recrystallize the crude product from an appropriate solvent system (e.g., ethanol/diethyl ether) to obtain the purified product as a white or off-white crystalline solid.

Product Characterization

To validate the identity and purity of the final product, the following analytical techniques are recommended.

Technique	Expected Results for 2-(Phenylthio)ethanimidamide Hydrochloride
^1H NMR (e.g., in DMSO- d_6)	Signals corresponding to the aromatic protons of the phenyl group (~7.2-7.5 ppm), a singlet for the CH_2 group (~4.0 ppm), and broad singlets for the NH_2/NH protons of the amidinium group (exchangeable with D_2O , ~8.5-9.5 ppm).
^{13}C NMR (e.g., in DMSO- d_6)	Signals for the aromatic carbons, the CH_2 carbon adjacent to the sulfur, and a characteristic downfield signal for the $\text{C}=\text{N}$ carbon of the amidinium group (~165-175 ppm).
IR Spectroscopy (KBr pellet)	A strong $\text{C}=\text{N}$ stretch for the amidinium ion around $1650\text{-}1680\text{ cm}^{-1}$, N-H stretching bands (~ $3100\text{-}3400\text{ cm}^{-1}$), and bands characteristic of the phenyl group.
Mass Spectrometry (ESI+)	The molecular ion for the free base $[\text{M}+\text{H}]^+$ would be observed at m/z corresponding to $\text{C}_8\text{H}_{11}\text{N}_2\text{S}^+$.
Melting Point	A sharp melting point should be observed for the pure, recrystallized product.

Workflow Diagram



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Caption: Step-by-step experimental workflow.

References

- Synthesis and Antimycobacterial Activity of 2-(Phenylthio) benzoylarylhydrazone Derivatives. (n.d.). Semantic Scholar. Retrieved from [\[Link\]](#)
- 2-(phenylthio)ethanamine (2014-75-7) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart. (n.d.). Retrieved from [\[Link\]](#)
- Pinner Reaction - SynArchive. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis of alpha-[p-tolylthio][p-(2-thienylcarbonyl)phenyl]acetonitrile - PrepChem.com. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis and Biological Activity of Some 2,3- Diphenylindole Derivatives | Open Access Journals - Research and Reviews. (n.d.). Retrieved from [\[Link\]](#)
- US Patent for Process for the preparation of 2-arylthiobenzoic acids. (n.d.). Google Patents.
- New single step route for efficient synthesis of amidine containing molecules. (2019). SSRN. Retrieved from [\[Link\]](#)
- Küçükgülzel, İ., & Tataroğlu, P. (2012). Synthesis and Antimycobacterial Activity of 2-(Phenylthio) benzoylarylhydrazone Derivatives. Marmara Pharmaceutical Journal, 16(2), 119-124.
- PubChem. (n.d.). **2-(Phenylthio)ethanimidamide hydrochloride**. Retrieved from [\[Link\]](#)
- Aly, A. A., et al. (2018). Amidines: their synthesis, reactivity, and applications in heterocycle synthesis. Arkivoc, 2018(6), 85-138.
- Synthesis of Imides, Imidates, Amidines, and Amides by Intercepting the Aryne–Isocyanide Adduct with Weak Nucleophiles. (2019). Organic Letters, 21(18), 7465-7469.
- Chain Extension of Piperazine in Ethanol: Synthesis of 2-(4-(2-(Phenylthio)ethyl)piperazinyl)acetonitriles and ACAT-1 Inhibitors. (2024).
- Patai, S. (Ed.). (2010).
- 3-morpholino-2-phenylthioacrylic acid morpholide and 5-(4-bromobenzoyl-2-(4-morpholino)-3-phenylthiophene. (n.d.). Organic Syntheses Procedure. Retrieved from [\[Link\]](#)
- US Patent for Process for preparing amidines. (n.d.). Google Patents.

- Amidine synthesis by imidoylation. (n.d.). Organic Chemistry Portal. Retrieved from [[Link](#)]
- US Patent Application for Process for producing(2-nitrophenyl)acetonitrile derivative and intermediate therefor. (n.d.). Google Patents.
- Wang, Y., et al. (2021). Selective Ammonolysis of Bioderived Esters for Biobased Amide Synthesis. ACS Omega, 6(46), 31086-31095.
- PubChem. (n.d.). 2-Phenylethananimidamide hydrochloride. Retrieved from [[Link](#)]
- Synthesis of phenylacetonitrile. (n.d.). PrepChem.com. Retrieved from [[Link](#)]
- PubChem. (n.d.). [2-(Phenylthio)ethyl]amine hydrochloride. Retrieved from [[Link](#)]/17354192)

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Sources

- 1. 2-(Phenylthio)ethanimidamide hydrochloride | C₈H₁₁CIN₂S | CID 2746028 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. Synthesis and Antimycobacterial Activity of 2-(Phenylthio) benzoylarylhydrazone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis and Antimycobacterial Activity of 2-(Phenylthio) benzoylarylhydrazone Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. [synarchive.com](#) [[synarchive.com](#)]
- 7. [pdfs.semanticscholar.org](#) [[pdfs.semanticscholar.org](#)]
- 8. US6204385B1 - Process for preparing amidines - Google Patents [patents.google.com]
- 9. Selective Ammonolysis of Bioderived Esters for Biobased Amide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
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